

Application Notes and Protocols: Salinazid Stock Solution

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Compound of Interest

Compound Name: Salinazid

Cat. No.: B15601492

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Salinazid (N'-[(E)-(2-hydroxyphenyl)methylidene]pyridine-4-carbohydrazide) is a chemical compound with known antituberculous activity.[1][2][3] It is also recognized for its roles as a potent, lipophilic, cell-permeable iron chelator and a Cu(II) ionophore.[1][4][5] These properties make it a compound of interest in various research fields, including microbiology and cancer biology. Proper preparation and storage of **Salinazid** stock solutions are critical for ensuring experimental reproducibility and maintaining the compound's integrity. These notes provide detailed protocols and data for the effective handling of **Salinazid** in a laboratory setting.

Physicochemical Properties

- Molecular Formula: $C_{13}H_{11}N_3O_2$ [1]
- Molecular Weight: 241.25 g/mol [2][4][5]
- Appearance: White to off-white solid powder[2]

Solubility Data

Salinazid exhibits poor solubility in water but is soluble in several organic solvents and aqueous solutions with specific pH values.[1][6] The choice of solvent is crucial for preparing a

stable stock solution. Note that solubility can vary between vendors and batches.[5] Warming and sonication can aid in dissolution.[5]

Table 1: Solubility of **Salinazid** in Various Solvents

Solvent	Solubility	Molar Concentration (Approx.)	Reference
DMSO	≥ 250 mg/mL	1036 mM	[2]
DMSO	5.0 mg/mL	20.70 mM	[5]
DMF	10.0 mg/mL	41.50 mM	[5]
DMF:PBS (pH 7.2) (1:3)	0.2 mg/mL	0.95 mM	[5]
Absolute Ethanol	0.18 g/100 mL (1.8 mg/mL)	7.46 mM	[1]
Propylene Glycol	0.212 g/100 mL (2.12 mg/mL)	8.79 mM	[1]
Water	0.005 g/100 mL (0.05 mg/mL)	0.21 mM	[1]
Buffer (pH 2.0)	More soluble than at pH 7.4	-	[6]
Buffer (pH 7.4)	>36.2 µg/mL	>0.15 mM	[7]

Note: The significant difference in reported DMSO solubility (≥250 mg/mL vs. 5.0 mg/mL) highlights the importance of using high-quality, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[2]

Stock Solution Preparation Protocol

This protocol details the preparation of a 10 mM **Salinazid** stock solution in DMSO.

Materials:

- **Salinazid** powder (MW: 241.25 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettors and sterile tips

Protocol:

- **Pre-weigh Vial:** Tare a sterile, amber or foil-wrapped microcentrifuge tube on the analytical balance.
- **Weigh **Salinazid**:** Carefully weigh the desired amount of **Salinazid** powder. For 1 mL of a 10 mM stock solution, you will need 2.41 mg.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Salinazid** powder. For a 10 mM solution, if you weighed 2.41 mg, add 1 mL of DMSO.
- **Dissolve Compound:** Tightly cap the vial and vortex thoroughly until the **Salinazid** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to facilitate dissolution.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.
- **Storage:** Store the aliquots at the recommended temperature (see Section 5).

Table 2: Reconstitution Volumes for **Salinazid** Stock Solutions (in DMSO)

Desired Concentration	Mass of Salinazid (1 mg)	Mass of Salinazid (5 mg)	Mass of Salinazid (10 mg)
1 mM	4.145 mL	20.725 mL	41.451 mL
5 mM	0.829 mL	4.145 mL	8.290 mL
10 mM	0.415 mL	2.073 mL	4.145 mL
Data derived from MedchemExpress.[2]			

Storage and Stability

Proper storage is essential to maintain the chemical integrity of **Salinazid** in both its powdered form and in solution.

Table 3: Recommended Storage Conditions and Stability

Form	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[2][4]
Solid Powder	+4°C	2 years	[2]
In Solvent (DMSO)	-80°C	6 months - 1 year	[2][4]
In Solvent (DMSO)	-20°C	1 month	[2]

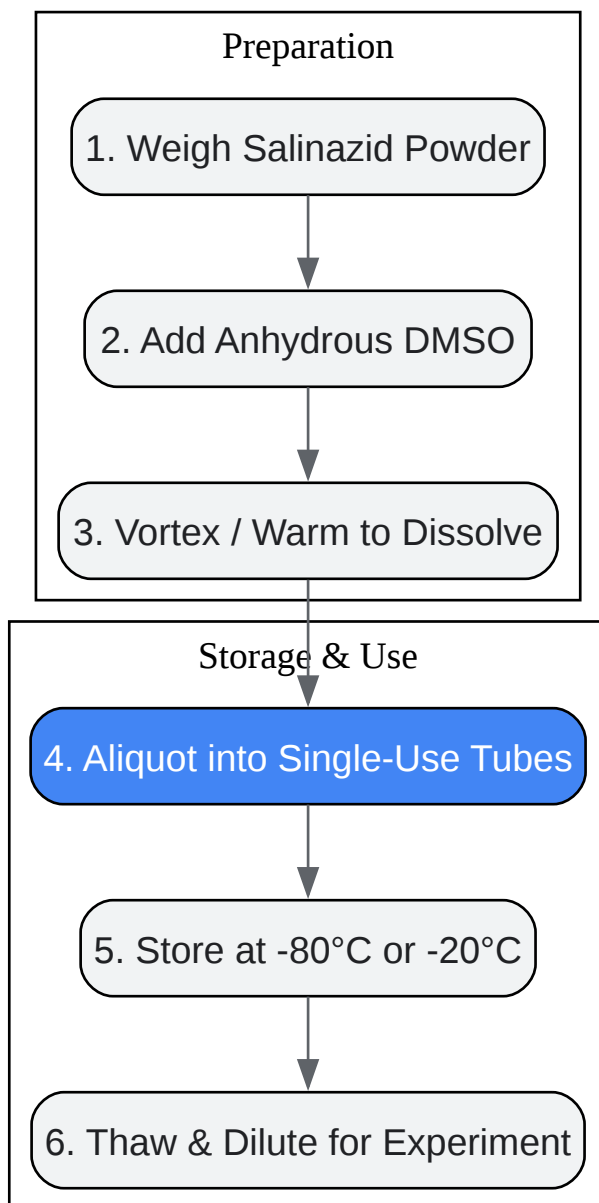
Key Recommendations:

- Store the solid powder in a dry, dark place.[5]
- For stock solutions, aliquot into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[2]
- Use light-protected tubes (e.g., amber vials) or wrap tubes in foil to prevent photodegradation.

Experimental Workflows and Mechanisms

Workflow for Stock Solution Preparation

The following diagram illustrates the standard procedure for preparing a **Salinazid** stock solution.

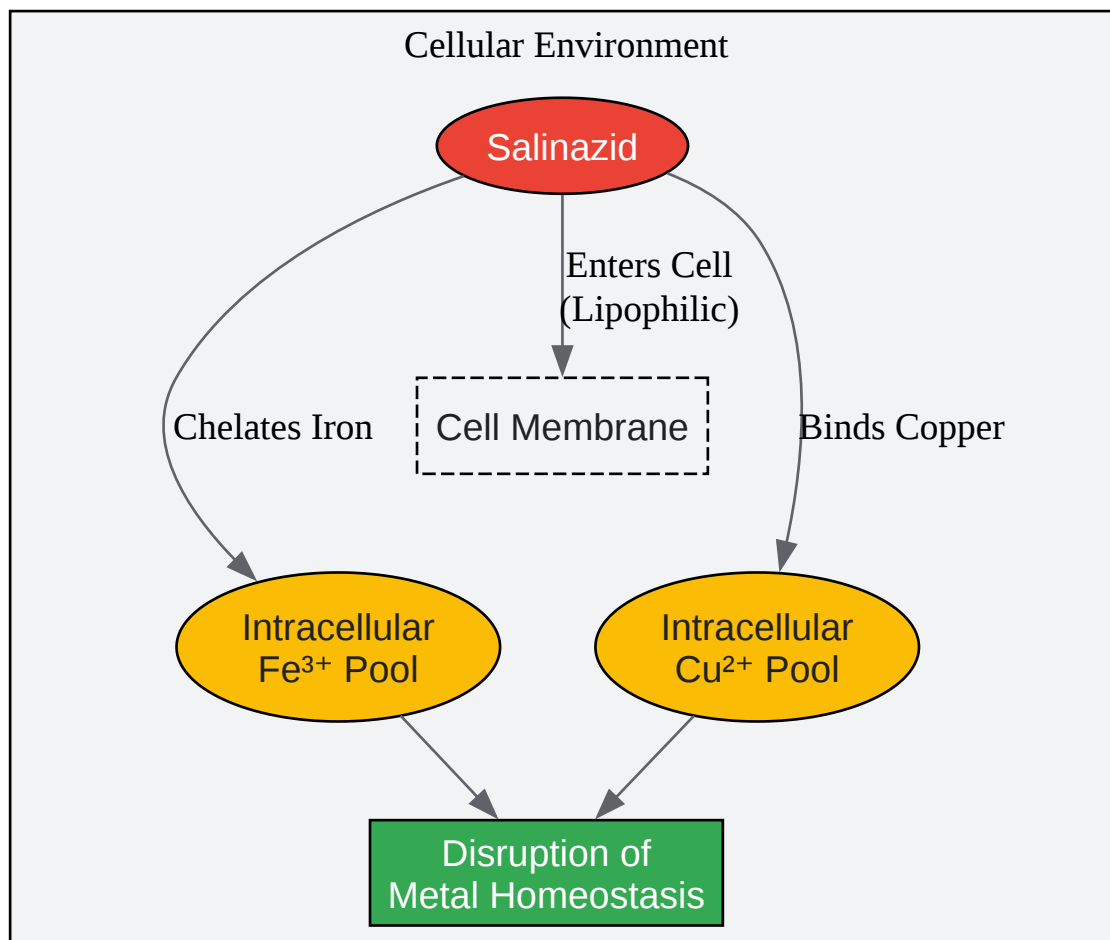


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Caption: Workflow for preparing and storing **Salinazid** stock solution.

Mechanism of Action: Metal Ion Chelation

Salinazid's biological activity is linked to its ability to chelate metal ions, acting as an iron chelator and a copper ionophore. This mechanism involves binding to intracellular metal ions and potentially transporting them across cellular membranes, thereby disrupting cellular homeostasis.



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Caption: Simplified mechanism of **Salinazid** as a metal ion chelator.

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